

Thiazole-2-carboxylic Acid: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Thiazole-2-carboxylic acid

Cat. No.: B082198

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Thiazole-2-carboxylic acid is a heterocyclic organic compound that serves as a critical building block in the synthesis of a wide range of biologically active molecules. Its versatile structure is of significant interest in medicinal chemistry and materials science. This document provides a detailed guide to its fundamental molecular properties.

Core Molecular Data

The essential molecular information for **Thiazole-2-carboxylic acid** is summarized in the table below. This data is fundamental for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C ₄ H ₃ NO ₂ S
Molecular Weight	129.14 g/mol [1] [2]
CAS Number	14190-59-1 [1] [2]

Experimental Protocols

While this guide focuses on the core molecular data, the synthesis of **Thiazole-2-carboxylic acid** can be achieved through various experimental protocols. A common method involves the

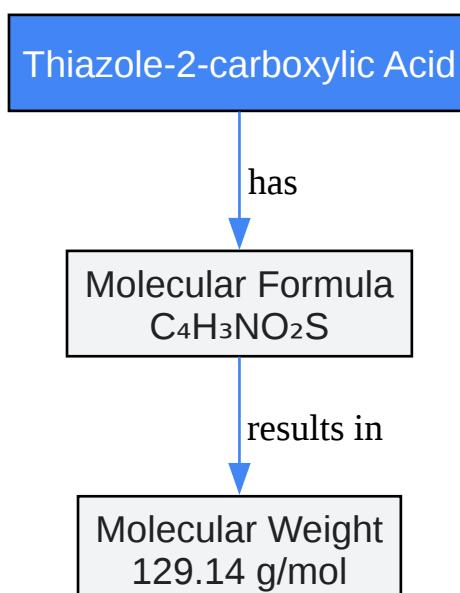
hydrolysis of ethyl 2-thiazolecarboxylate.

General Synthesis Protocol: Hydrolysis of Ethyl 2-Thiazolecarboxylate

- Reaction Setup: Dissolve ethyl 2-thiazolecarboxylate in ethanol.
- Hydrolysis: Add a 2N aqueous solution of potassium hydroxide (KOH) to the reaction mixture.
- Stirring: Allow the mixture to stir at room temperature for a period of 2 hours to ensure complete hydrolysis.
- Acidification: Acidify the reaction mixture with a 2N hydrochloric acid (HCl) solution.
- Crystallization: Allow the acidified mixture to stand, typically overnight, to facilitate the precipitation of needle-like crystals.
- Isolation: Collect the precipitated crystals of **Thiazole-2-carboxylic acid** by filtration.

Logical Relationships

The relationship between the common name of the compound and its fundamental molecular properties can be visualized as a direct logical flow.



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Figure 1: Relationship between compound name and molecular properties.

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References

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